Technical Application Note: High-Purity Synthesis of Ethyl 4-hydroxy-3,5-diiodophenylacetate

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Compound of Interest

Compound Name:	*Ethyl 4-hydroxy-3,5-diiodophenylacetate*
CAS No.:	*90917-49-0*
Cat. No.:	*B041250*

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Executive Summary

Ethyl 4-hydroxy-3,5-diiodophenylacetate is a critical intermediate in the synthesis of thyromimetic agents (e.g., GC-1, Sobetirome) and thyroid hormone analogs.[1] Its structural integrity is vital for downstream structure-activity relationship (SAR) studies, particularly where the phenolic hydroxyl group serves as a "warhead" for receptor binding.[1]

This protocol details a Two-Stage High-Fidelity Synthesis designed to minimize mono-iodo impurities and prevent ester hydrolysis.[1] Unlike direct iodination of the ester—which often leads to inseparable mixtures and hydrolysis byproducts—this route prioritizes the purification of the carboxylic acid intermediate before final esterification, ensuring a target purity of >98%. [1]

Chemical Reaction Pathway

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The synthesis proceeds via electrophilic aromatic substitution followed by Fischer esterification. [1]

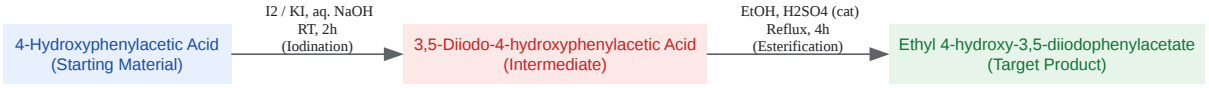

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Figure 1: Two-stage synthetic pathway isolating the diiodo-acid intermediate to ensure regiochemical purity.

Safety & Hazard Assessment

Hazard Class	Critical Reagent	Risk Description	Mitigation Strategy
Corrosive	Iodine ( ),	Causes severe skin burns and eye damage.[1]	Wear nitrile gloves (double gloved for), lab coat, and goggles.[1]
Respiratory	Iodine vapor	Sublimes; toxic if inhaled.[1]	Weigh and handle strictly inside a chemical fume hood. [1]
Chemical	Sodium Metabisulfite	Releases gas upon acidification. [1]	Quench reactions slowly in a well-ventilated hood.

Experimental Protocols

Stage 1: Synthesis of 3,5-Diiodo-4-hydroxyphenylacetic Acid

Objective: Regioselective iodination at the ortho positions relative to the hydroxyl group.[1]

Reagents:

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- 4-Hydroxyphenylacetic acid (15.2 g, 100 mmol)
- Iodine (

) (50.8 g, 200 mmol)[1]
- Potassium Iodide (

) (50.8 g, 306 mmol)[1]
- Sodium Hydroxide (

) (0.5 N aqueous solution, 800 mL)
- Sodium Metabisulfite (

) (Solid or saturated solution)[1]
- Hydrochloric Acid (

) (Conc.)[1][2]

Procedure:

- Dissolution: In a 2 L round-bottom flask equipped with a magnetic stir bar, dissolve 15.2 g of 4-hydroxyphenylacetic acid in 800 mL of 0.5 N NaOH. The solution should be clear.
- Iodinating Solution: In a separate beaker, dissolve 50.8 g of

  and 50.8 g of

  in 250 mL of deionized water. Ensure all iodine is dissolved (deep red/brown solution).[1]
- Addition: Add the Iodine/KI solution dropwise to the stirred phenolate solution at room temperature over 30–45 minutes. Note: The slow addition prevents local excess of iodine, favoring thermodynamic control.[1]
- Reaction: Stir the dark mixture for 1 hour at room temperature.

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- Quenching: Cool the flask to 0–5°C in an ice bath. Slowly add solid Sodium Metabisulfite (or saturated solution) until the dark iodine color fades to a pale yellow, indicating the consumption of unreacted iodine.[1]
- Precipitation: Acidify the solution carefully with concentrated

  to pH ~2. A heavy white-to-cream precipitate will form.[1]
- Purification: Filter the solid using a Büchner funnel. Wash the cake with cold water (3 x 50 mL).
  - Recrystallization:[1][3][4][5] Dissolve the crude wet cake in minimum hot ethanol (~150 mL), filter while hot to remove inorganic salts, and add warm water until slightly turbid. Cool to 4°C to crystallize.
  - Yield: ~37 g (92%).
  - QC Check: Melting Point should be 216–217°C [1].

Stage 2: Esterification to **Ethyl 4-hydroxy-3,5-diiodophenylacetate**

Objective: Conversion of the carboxylic acid to the ethyl ester without affecting the aryl iodides.[1]

Reagents:

- 3,5-Diiodo-4-hydroxyphenylacetic acid (10.0 g, 24.7 mmol) [From Stage 1][1]
- Absolute Ethanol (100 mL)
- Sulfuric Acid (

) (Conc., 1.0 mL) or Thionyl Chloride (

  , 2.0 mL)[1]

Procedure:

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- Setup: Charge a 250 mL round-bottom flask with 10.0 g of the diiodo acid and 100 mL of absolute ethanol.
- Catalyst Addition: Add 1.0 mL of concentrated

  dropwise.
  - Alternative: For moisture-sensitive workflows, cool to 0°C and add 2.0 mL

    dropwise, then warm to reflux.[1]
- Reflux: Attach a reflux condenser and heat the mixture to a gentle reflux (approx. 78°C) for 4–6 hours. Monitor by TLC (Mobile phase: 30% EtOAc in Hexanes).[1] The starting acid spot (

  ~0.[1]1) should disappear, replaced by the ester (

  ~0.6).[1]
- Workup:
  - Concentrate the reaction mixture to ~20 mL on a rotary evaporator.
  - Pour the residue into 100 mL of ice-cold water.
  - Extract with Ethyl Acetate (3 x 50 mL).[1]
  - Wash combined organics with Saturated

    (2 x 50 mL) to remove unreacted acid and traces of

    .[1]
  - Wash with Brine (50 mL), dry over anhydrous

    , and filter.
- Isolation: Evaporate the solvent to yield an off-white solid or viscous oil that solidifies upon standing.[1]

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- Final Purification: Recrystallize from Hexane/Ethyl Acetate (4:1) or Ethanol/Water if necessary.[1]

Analytical Characterization (Self-Validation)

To validate the synthesis, compare your product against these expected parameters.

Parameter	Expected Value	Diagnostic Note
Appearance	White to off-white solid	Yellowing indicates free iodine contamination (wash with).[1]
Melting Point	116–118°C (Est.)	Based on structural analogs; sharp range indicates high purity.[1]
NMR (DMSO-)	7.70 (s, 2H, Ar-H)	A singlet in the aromatic region confirms symmetrical di-iodination.[1] A doublet pattern would indicate mono-iodination failure.[1]
NMR (DMSO-)	4.08 (q, 2H), 1.18 (t, 3H)	Characteristic ethyl ester pattern.[1]
NMR (DMSO-)	3.60 (s, 2H)	Benzylic methylene protons.[1]
MS (ESI)	[M-H] = 430.9	Matches Molecular Weight of 431.99 g/mol .[1]

Troubleshooting Guide

Issue 1: Presence of Mono-iodo Impurity

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- Symptom:[1][2][4][5][6] NMR shows small doublets around 7.0–7.5 ppm.[1][4]
- Cause: Insufficient iodine or reaction time in Stage 1.[1]
- Fix: Ensure the

  solution is added slowly and the mixture is stirred for the full duration. Do not proceed to Stage 2 until Stage 1 product MP is >215°C.[1]

Issue 2: Low Yield in Esterification

- Symptom:[1][2][4][5][6] Recovery of starting material after workup.[1][2][3]
- Cause: Water in ethanol or insufficient catalyst.[1]
- Fix: Use anhydrous ethanol (200 proof) and increase reflux time. If using

  , ensure the quench neutralizes the acid fully to prevent hydrolysis during workup.[1]

Issue 3: Product Discoloration (Pink/Purple)

- Symptom:[1][2][4][5][6] Solid turns pink on storage.[1]
- Cause: Oxidation of iodides to free iodine.[1]
- Fix: Store in amber vials under Argon at 4°C. Wash the final organic layer thoroughly with sodium metabisulfite during workup.

References

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